

Technical Safety Guide: 2',4'-Dihydroxyacetophenone (CAS 89-84-9)

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Compound of Interest

Compound Name: 2',4'-Dihydroxyacetophenone

CAS No.: 5706-85-4

Cat. No.: B1213075

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2',4'-Dihydroxyacetophenone** (CAS 89-84-9), also known as Resacetophenone or 4-Acetylresorcinol. The information is compiled from various safety data sheets and scientific resources to ensure a thorough understanding of the compound's properties and potential hazards.

Chemical and Physical Properties

2',4'-Dihydroxyacetophenone is a dihydroxyacetophenone that is acetophenone carrying hydroxy substituents at positions 2' and 4'[1][2]. It appears as a yellow-brown to reddish-brown fine crystalline powder[1]. It is stable under recommended storage conditions[3][4].

Property	Value	Source
Molecular Formula	C8H8O3	
Molecular Weight	152.15 g/mol	
Appearance	Red brown powder solid	
Odor	Odorless	
Melting Point	143 - 147 °C (289.4 - 296.6 °F)	
Boiling Point	No information available	
Density	1.18 g/mL at 25 °C	
Water Solubility	Slowly decomposes in water. Will likely be mobile in the environment due to its water solubility.	
Solubility in other solvents	Soluble in hot alcohol, pyridine, and glacial acetic acid. Nearly insoluble in ether, benzene, and chloroform.	

Hazard Identification and Classification

2',4'-Dihydroxyacetophenone is classified as an irritant. It may be harmful if swallowed and causes skin irritation, serious eye damage, and may cause respiratory irritation.

Hazard Classification	Category	GHS Hazard Statement
Acute Oral Toxicity	Category 5	H303: May be harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1 / 2	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Signal Word: Danger/Warning

HMIS Classification:

- Health hazard: 2
- Flammability: 0
- Physical hazards: 0

NFPA Rating:

- Health hazard: 2
- Fire: 0
- Reactivity Hazard: 0

Toxicological Data

The toxicological properties of **2',4'-Dihydroxyacetophenone** have not been thoroughly investigated. However, some acute toxicity data is available. No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.

Test	Species	Route	Value	Source
LD50 (Lethal Dose, 50%)	Rat	Oral	2830 mg/kg	
TDL _o (Lowest published toxic dose)	Rat	Subcutaneous	20 mg/kg (female, 4 days pre-mating)	
Standard Draize test	Rabbit	Eye	500 mg (Severe)	

Reproductive Toxicity: Maternal effects on the ovaries, fallopian tubes, uterus, cervix, and vagina have been recorded in rats following subcutaneous administration.

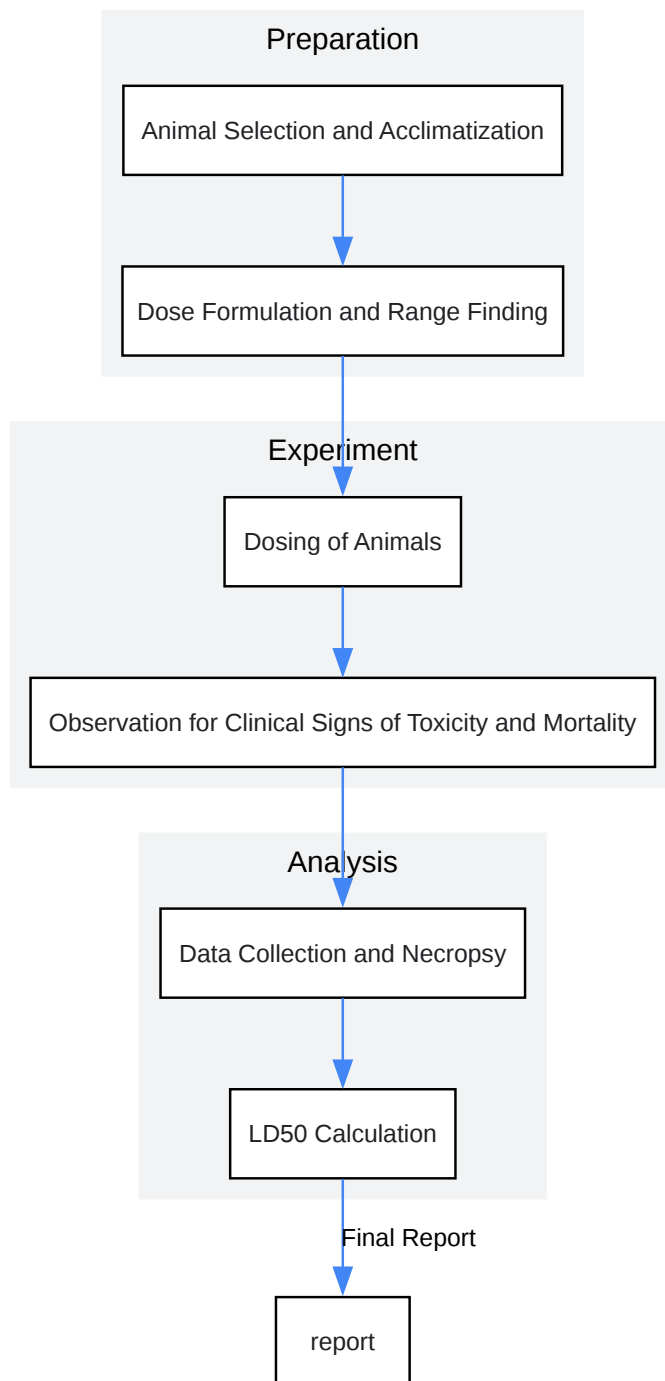
Experimental Protocols

Detailed experimental protocols for the cited toxicological studies are not available in the provided safety data sheets. However, standardized methodologies are typically followed for such assessments.

Acute Oral Toxicity (LD50) - General Protocol Outline:

A standardized procedure, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), is generally employed.

General Workflow for Acute Oral Toxicity (LD50) Assessment



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Caption: General workflow for an acute oral toxicity (LD50) study.

Safe Handling and Emergency Procedures

Proper handling and storage are crucial to minimize exposure and risk.

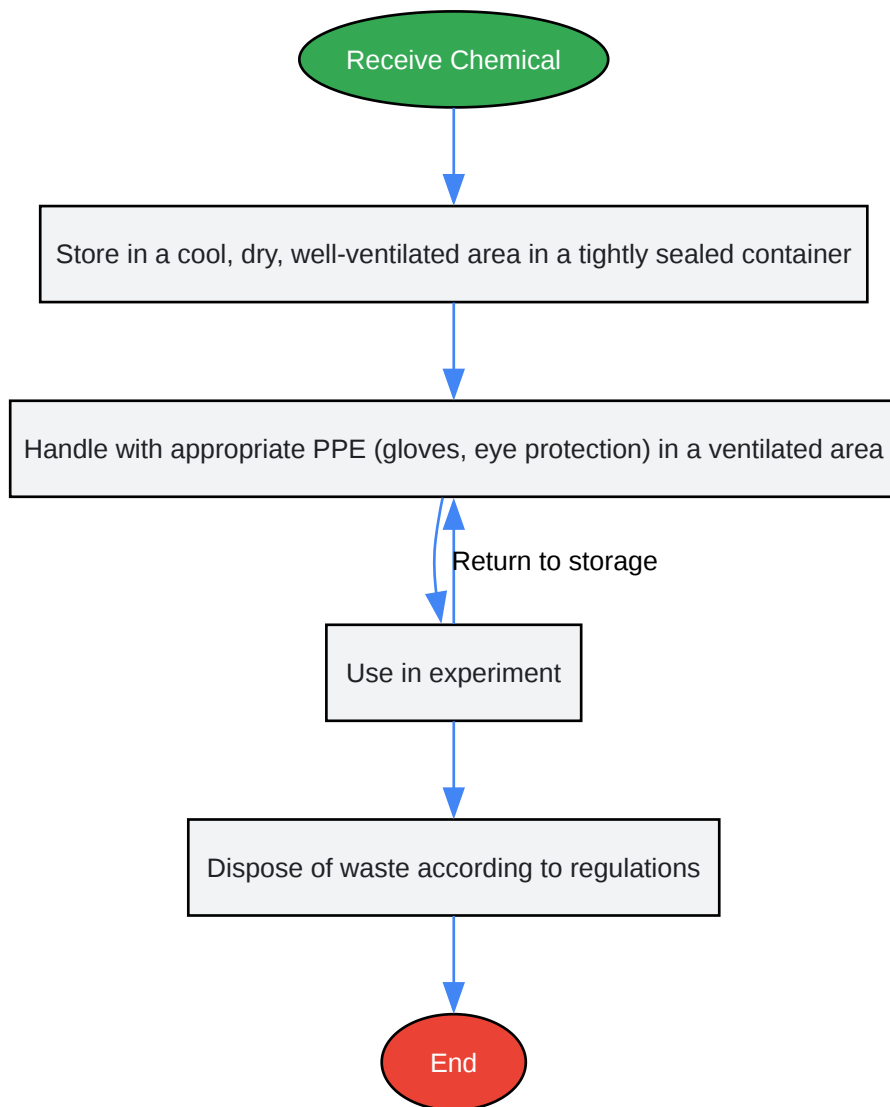
Handling:

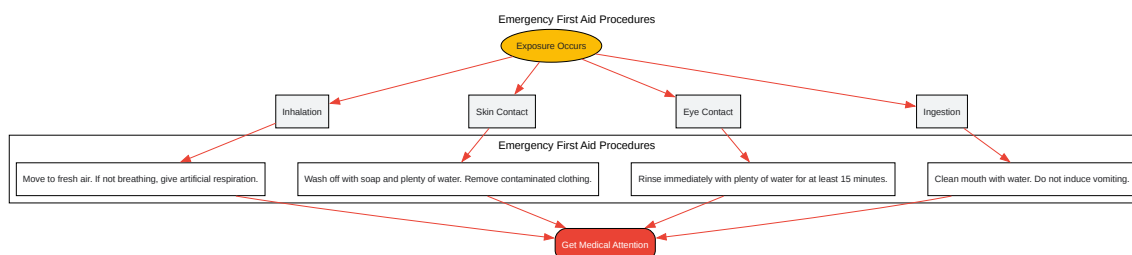
- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wear protective gloves, eye protection, and face protection.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.
- Store away from incompatible materials such as oxidizing agents, bases, and strong reducing agents.

Safe Handling and Storage Workflow





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